

Technical Guide: Physicochemical Properties of Triformylmethane (CAS 18655-47-5)

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Compound of Interest

Compound Name: Methanetricarbaldehyde

Cat. No.: B094803

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Introduction

Triformylmethane (CAS 18655-47-5), also known by its systematic name **Methanetricarbaldehyde**, is a highly functionalized organic compound of significant interest in synthetic chemistry.^{[1][2]} Its unique structure, featuring three formyl groups attached to a central carbon atom, makes it a versatile C4 building block for the synthesis of a wide array of complex molecules, including pharmaceuticals and agrochemicals.^[1] This technical guide provides a comprehensive overview of the physical and chemical properties of Triformylmethane, along with standardized experimental protocols for their determination and a workflow for its synthesis.

Chemical Identity and Structure

- CAS Number: 18655-47-5
- IUPAC Name: **Methanetricarbaldehyde**
- Synonyms: 2-Formyl-malonaldehyde, Triformylmethane, 3-Formylmalondialdehyde, Methanetricarboxaldehyde^{[1][3]}
- Molecular Formula: C₄H₄O₃^{[1][3]}
- Molecular Weight: 100.07 g/mol ^{[3][4]}

- SMILES: C(=O)C(C=O)C=O[\[1\]](#)
- InChI Key: WRWNFZAKUHZONV-UHFFFAOYSA-N

Physical Properties

Triformylmethane is typically a colorless to pale yellow crystalline solid at room temperature with a distinct aldehyde odor.[\[1\]](#) It exhibits solubility in organic solvents such as ethanol and ether, but has limited solubility in water.[\[1\]](#)

Table 1: Summary of Physical Properties

Property	Value	Reference(s)
Melting Point	102.5-103.5 °C (sublimes)	[3] [5]
Boiling Point	131 °C	[3] [4]
Density	1.151 g/cm ³	[3] [4]
Flash Point	32 °C	[3] [4]
Vapor Pressure	9.62 mmHg at 25°C	[3]
Refractive Index	1.4	[3]
pKa (Predicted)	1.54 ± 0.59	[3]

Chemical Properties and Reactivity

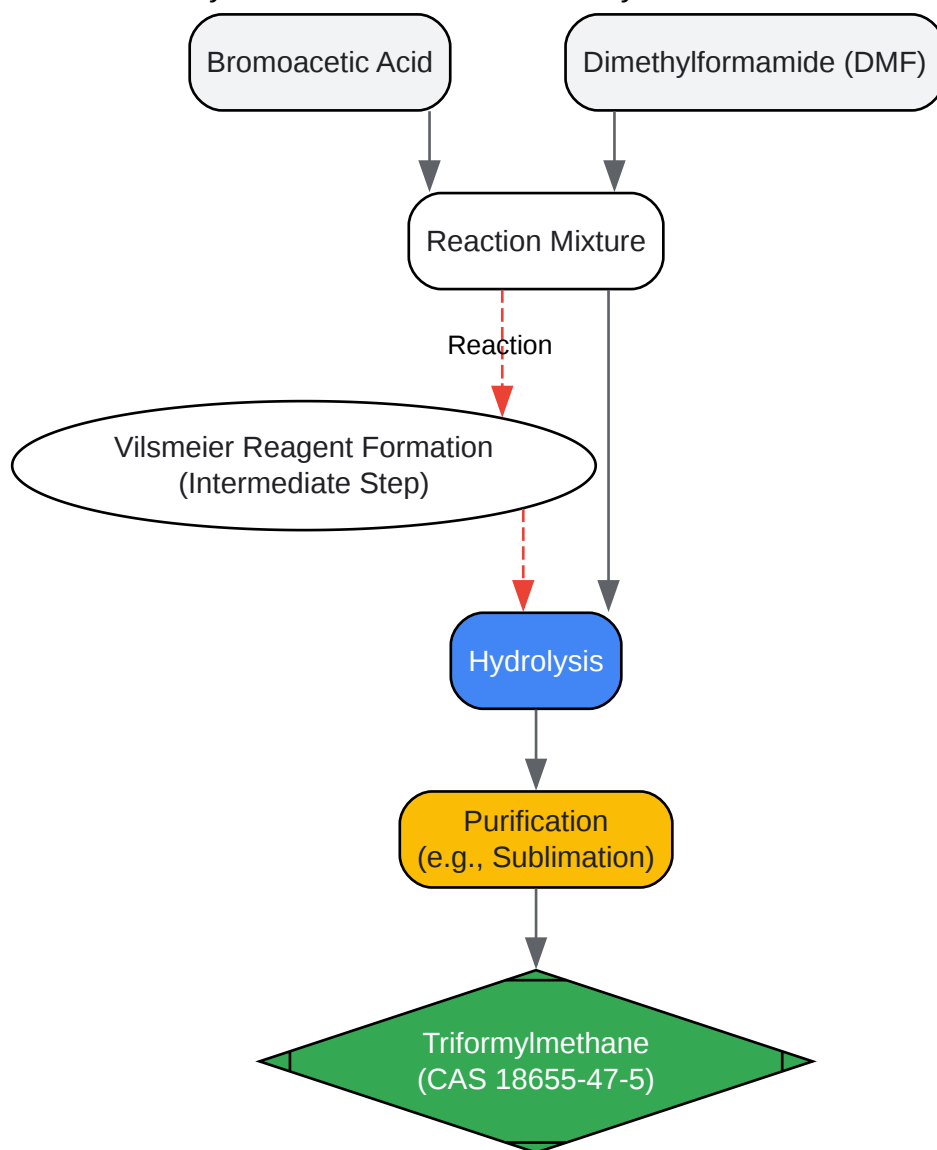
The reactivity of Triformylmethane is dominated by the three electrophilic formyl groups. This trifunctionality allows it to participate in a variety of chemical reactions, including condensations and polymerizations, making it a valuable intermediate in organic synthesis.[\[1\]](#) It serves as a precursor in the production of various organic compounds. Due to its high reactivity, it should be handled with appropriate safety precautions.[\[1\]](#)

Experimental Protocols

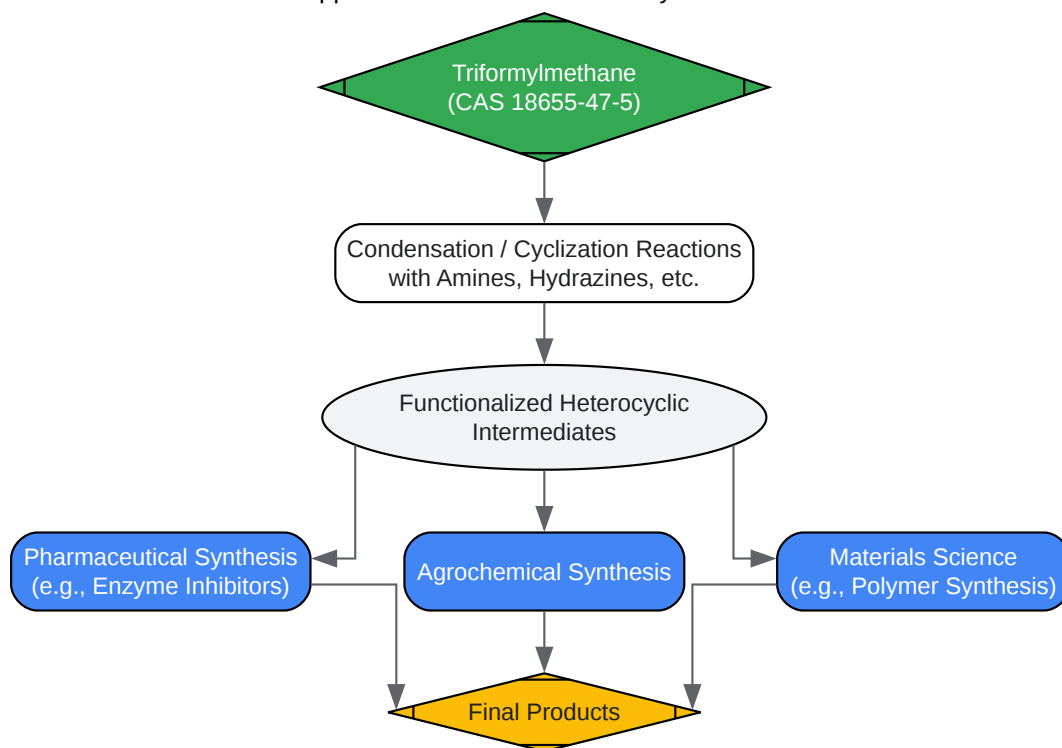
Synthesis of Triformylmethane

An efficient two-step procedure for the preparation of Triformylmethane involves the reaction of bromoacetic acid and dimethylformamide.^[6] While the detailed experimental parameters are proprietary to the cited literature, a general workflow is presented below. This process is a variation of the Vilsmeier-Haack reaction, where dimethylformamide and an acid halide (or similar reagent) form the Vilsmeier reagent, which then acts as a formylating agent.

Synthesis Workflow for Triformylmethane



Application Workflow of Triformylmethane



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